

# Lauryl Lactate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lauryl Lactate

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An in-depth examination of the physical, chemical, and functional characteristics of **lauryl lactate**, a versatile excipient in pharmaceutical and cosmetic formulations.

## Introduction

**Lauryl lactate**, the ester of lauryl alcohol and lactic acid, is a multifunctional ingredient widely utilized in the pharmaceutical, cosmetic, and personal care industries.<sup>[1][2]</sup> Its appeal stems from its favorable safety profile, emollient properties, and its role as a surfactant and penetration enhancer.<sup>[3][4]</sup> This technical guide provides a detailed overview of the core physical and chemical characteristics of **lauryl lactate**, methodologies for their determination, and its functional applications, particularly in the context of drug delivery.

## Chemical Identity

- IUPAC Name: Dodecyl 2-hydroxypropanoate<sup>[5][6]</sup>
- CAS Number: 6283-92-7<sup>[1]</sup>
- Molecular Formula: C<sub>15</sub>H<sub>30</sub>O<sub>3</sub><sup>[5][6]</sup>
- Synonyms: Dodecyl lactate, Lactic acid dodecyl ester, Ceraphyl 31, Cyclochem LVL<sup>[5]</sup>

## Physical and Chemical Characteristics

**Lauryl lactate** is typically a clear, colorless to pale yellow liquid with a faint, characteristic buttery or fatty odor.[1][5] The quantitative physical and chemical properties of **lauryl lactate** are summarized in the tables below.

**Table 1: Physical Properties of Lauryl Lactate**

Property	Value	Reference(s)
Molecular Weight	258.40 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Odor	Faint, fatty, butter-like	[1]
Melting Point	22-28 °C	[7]
Boiling Point	303.00 to 304.00 °C @ 760.00 mm Hg	[8][9]
Density	0.9 - 1.03 g/cm <sup>3</sup>	[1][6]
Refractive Index	1.44170 to 1.44560 @ 25.00 °C	[9][10]
Flash Point	132.78 to 133.1 °C	[1][8]
Vapor Pressure	0.000080 mmHg @ 25.00 °C (estimated)	[8][9]

**Table 2: Chemical Properties and Solubility of Lauryl Lactate**

Property	Value/Description	Reference(s)
Solubility in Water	Practically insoluble	[1][5]
Solubility in Organic Solvents	Soluble in ethanol	[5]
Stability	Stable under normal conditions. Hydrolyzes under strong acid or alkali conditions.	[10][11]
Acid Value	$\leq 5.00$ max. KOH/g	[8][9]
Saponification Value	210.00 to 225.00	[8][9]

## Experimental Protocols

The following sections detail generalized methodologies for determining the key physical and chemical properties of **lauryl lactate**, based on standard OECD guidelines and common laboratory practices.[1][5][6][7][8]

### Determination of Melting Point

The melting point of **lauryl lactate**, which can be a solid at or near room temperature, can be determined using the capillary method.

- Apparatus: Melting point apparatus (e.g., DigiMelt), capillary tubes, thermometer.
- Procedure:
  - A small, dried sample of **lauryl lactate** is introduced into a capillary tube and compacted.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a controlled rate (e.g., 2 °C/min).
  - The temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the melting range.

### Determination of Boiling Point

The boiling point can be determined by distillation or using a Thiele tube.

- Apparatus: Distillation apparatus (distilling flask, condenser, receiving flask, thermometer) or Thiele tube, heating mantle or oil bath.
- Procedure (Distillation Method):
  - A sample of **lauryl lactate** (at least 5 mL) is placed in a distilling flask with boiling chips.
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.
  - The sample is heated, and the temperature is recorded when the liquid is actively boiling and condensing, and the temperature reading on the thermometer stabilizes.
  - The barometric pressure should be recorded and a correction applied if necessary.[\[12\]](#)

## Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed as follows.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure:
  - A known mass (e.g., 25 mg) or volume (e.g., 0.05 mL) of **lauryl lactate** is placed in a test tube.
  - A specific volume (e.g., 0.75 mL) of the solvent (e.g., water, ethanol) is added in small portions.
  - After each addition, the test tube is vigorously agitated (e.g., using a vortex mixer).
  - The solubility is observed and can be classified as soluble, partially soluble, or insoluble based on the visual clarity of the resulting mixture.

## Synthesis and Purification

**Lauryl lactate** is commercially produced through the esterification of lauryl alcohol and lactic acid.<sup>[1]</sup> This can be achieved through Fischer esterification using an acid catalyst or through an enzyme-catalyzed reaction.

## Fischer Esterification

- Reactants: Lauryl alcohol, lactic acid.
- Catalyst: A strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- Procedure:
  - Lauryl alcohol and a slight excess of lactic acid are combined in a round-bottom flask.
  - A catalytic amount of a strong acid is added.
  - The mixture is heated under reflux, often with a Dean-Stark apparatus to remove the water formed during the reaction and drive the equilibrium towards the product.
  - Upon completion, the reaction mixture is cooled and neutralized (e.g., with a sodium bicarbonate solution).
  - The organic layer containing **lauryl lactate** is separated, washed, and dried.
  - The crude product is then purified, typically by vacuum distillation.

## Enzyme-Catalyzed Esterification

- Reactants: Lauryl alcohol, lactic acid.
- Catalyst: Immobilized lipase.
- Procedure:
  - Lauryl alcohol and lactic acid are mixed, often in a solvent-free system or with a non-polar solvent.
  - Immobilized lipase is added to the mixture.

- The reaction is incubated at a controlled temperature (e.g., 40-60 °C) with agitation.
- The reaction progress is monitored by measuring the decrease in acid value.
- Once the reaction reaches equilibrium, the enzyme is removed by filtration.
- The product is then purified, for instance, by vacuum distillation.

## Mandatory Visualizations

### Experimental Workflow for Lauryl Lactate Synthesis and Purification

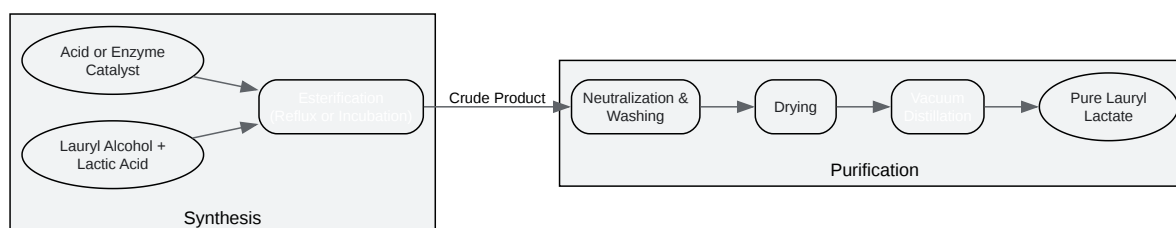


Figure 1: General workflow for the synthesis and purification of lauryl lactate.

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Figure 1: General workflow for the synthesis and purification of **lauryl lactate**.

### Logical Relationship of Lauryl Lactate as a Skin Penetration Enhancer

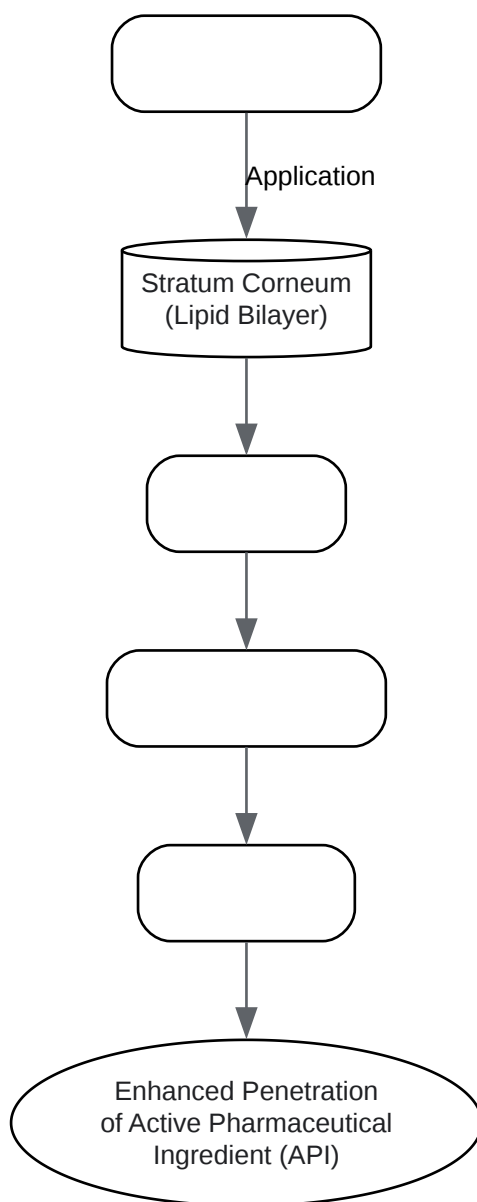


Figure 2: Mechanism of action of lauryl lactate as a skin penetration enhancer.

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Figure 2: Mechanism of action of **lauryl lactate** as a skin penetration enhancer.

## Applications in Drug Development

**Lauryl lactate** serves several key functions in pharmaceutical formulations, particularly in topical and transdermal drug delivery systems.

- Emollient: It imparts a smooth and soft feel to the skin, improving the sensory characteristics of topical products.<sup>[1][2]</sup>

- **Surfactant and Emulsifier:** Its amphiphilic nature allows it to act as a surfactant and co-emulsifier, stabilizing oil-in-water emulsions.[1]
- **Solubilizer:** It can enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs) in a formulation.[3][4]
- **Penetration Enhancer:** **Lauryl lactate** can reversibly disrupt the highly ordered structure of the stratum corneum lipids, thereby increasing the permeability of the skin to APIs.[3][13] This makes it a valuable excipient for enhancing the efficacy of transdermal drug delivery systems.

## Safety and Toxicology

**Lauryl lactate** is generally recognized as safe (GRAS) for use in cosmetic and personal care products at specified concentrations.[5] It is considered to have low acute oral toxicity.[14] While it is non-irritating to the skin for most individuals, as with any topical ingredient, there is a potential for mild eye irritation or skin sensitization in susceptible individuals.[14][15] Due to its alpha-hydroxy acid (AHA) component, formulations containing **lauryl lactate** may increase sun sensitivity, and the use of sunscreen is often recommended.[1]

## Conclusion

**Lauryl lactate** is a well-characterized excipient with a range of beneficial properties for pharmaceutical and cosmetic formulations. Its emollient, surfactant, and penetration-enhancing effects, combined with a favorable safety profile, make it a valuable tool for researchers, scientists, and drug development professionals in the design and optimization of topical and transdermal delivery systems. A thorough understanding of its physical and chemical characteristics is essential for its effective application in product development.

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## References



- 1. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 2. [uakron.edu](https://uakron.edu) [[uakron.edu](https://uakron.edu)]
- 3. Optical Methods for Non-Invasive Determination of Skin Penetration: Current Trends, Advances, Possibilities, Prospects,... [[ouci.dntb.gov.ua](https://ouci.dntb.gov.ua)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. OECD Guidelines for the Testing of Chemicals [[chemycal.com](https://chemycal.com)]
- 6. OECD Guidelines for the Testing of Chemicals - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. [onesearch.library.northeastern.edu](https://onesearch.library.northeastern.edu) [[onesearch.library.northeastern.edu](https://onesearch.library.northeastern.edu)]
- 8. [search.library.brandeis.edu](https://search.library.brandeis.edu) [[search.library.brandeis.edu](https://search.library.brandeis.edu)]
- 9. [egyankosh.ac.in](https://egyankosh.ac.in) [[egyankosh.ac.in](https://egyankosh.ac.in)]
- 10. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 11. [pharmaexcipients.com](https://pharmaexcipients.com) [[pharmaexcipients.com](https://pharmaexcipients.com)]
- 12. [jpub.nihs.go.jp](https://jpub.nihs.go.jp) [[jpub.nihs.go.jp](https://jpub.nihs.go.jp)]
- 13. ES2395676T3 - Preparation procedures for lactyl alkyl lactates - Google Patents [[patents.google.com](https://patents.google.com)]
- 14. WO2007038496A2 - Synthesis of fatty alcohol esters of hydroxy carboxylic acids, the use of the same as percutaneous permeation enhancers - Google Patents [[patents.google.com](https://patents.google.com)]
- 15. [ocw.mit.edu](https://ocw.mit.edu) [[ocw.mit.edu](https://ocw.mit.edu)]
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